

Diarylanilide Yellow solvent resistance in organic media

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Compound Focus: Diarylanilide Yellow

CAS No.: 86349-57-7

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Pigment Yellow 12 Properties and Fastness

The table below summarizes key fastness properties for Pigment Yellow 12, a specific type of Diarylide Yellow, from a pigment supplier and technical descriptions [1].

Property	Performance / Rating	Notes / Context
Light Fastness	3 (on a scale of 1-8, where 8 is best)	Considered low; lower than other Diarylide Yellows (PY13, PY83, etc.) [1].
Heat Resistance	160 °C	Begins to decompose at 317°C [1]. Slight color change (green) when heated at 150°C for 20 min [1].
Water Resistance	5 (on a scale of 1-5, where 5 is best)	Very low water solubility (less than 1 mg/mL at 22°C) [2].
Oil Resistance	5 (on a scale of 1-5, where 5 is best)	[1]
Acid Resistance	4-5 (on a scale of 1-5, where 5 is best)	[1]

Property	Performance / Rating	Notes / Context
Alkali Resistance	4 (on a scale of 1-5, where 5 is best)	[1]
Alcohol Resistance	4-5 (on a scale of 1-5, where 5 is best)	[1]

Pigment Yellow 12 exhibits **medium solvent resistance** and may show a **tendency to recrystallize** in certain solvent-based applications [1]. Its technical performance is dependent not only on its molecular structure but also on its solid-state characteristics, such as particle size, morphology, and the crystal structure arrangement [3].

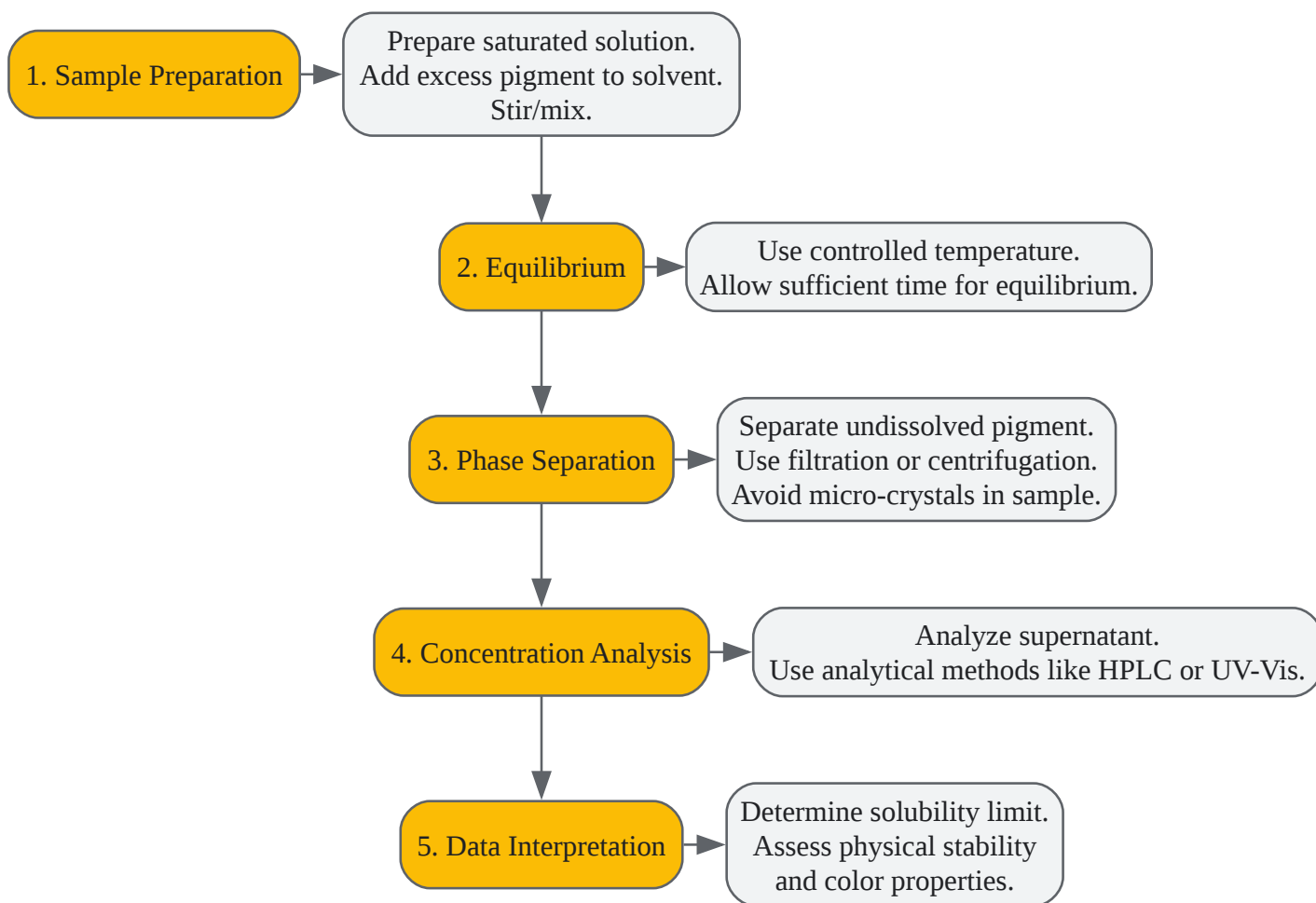
Potential Issues and Troubleshooting

Based on the general characteristics of Diarylide Yellow pigments, you may encounter the following issues in your experiments:

- **Recrystallization:** Pigment Yellow 12 has a tendency to recrystallize in some solvent-based systems, which can adversely affect color strength and performance [1].
- **Moderate Lightfastness:** Performance is adequate for printing inks but may be insufficient for applications requiring high durability [1].
- **Crystal Structure and Performance:** The superior performance of some diarylide pigments (e.g., Pigment Yellow 83) is linked to specific crystal structures with more intermolecular interactions [3]. Performance issues with a specific Diarylide Yellow may be related to its polymorphic form.

Experimental Workflow for Solvent Resistance Evaluation

For a standardized approach to evaluating solvent resistance, you can adapt the following workflow. This process is based on general principles for determining the solubility of difficult-to-test substances and physical-chemical property testing [4] [5].



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Key Methodological Considerations

- **Achieving Saturation Equilibrium:** This is a **thermodynamic solubility** method, which determines the maximum concentration of a substance at equilibrium [5]. Allow the mixture to equilibrate for a sufficient time with constant stirring. The required duration can vary significantly based on the pigment and solvent.
- **Critical Separation Step:** After equilibration, it is crucial to effectively separate the undissolved solid pigment from the saturated solution. Techniques include **filtration** (using a 0.45 µm or smaller filter) or **centrifugation** [4]. Inefficient separation can lead to overestimation of solubility due to microcrystals or colloids in the analyzed sample [4].
- **Analytical Techniques:** Common methods for quantifying dissolved pigment concentration include **HPLC-UV** and **UV-Vis spectrophotometry**.

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